

Application of PCB 173 Certified Reference Standards: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2,2',3,3',4,5,6'- Heptachlorobiphenyl
CAS No.:	38411-25-5
Cat. No.:	B1585785

[Get Quote](#)

Introduction: The Enduring Challenge of Polychlorinated Biphenyls and the Critical Role of Certified Reference Materials

Polychlorinated biphenyls (PCBs) are a class of 209 synthetic organochlorine compounds, known as congeners, that were once lauded for their chemical stability and insulating properties.[1] This very resilience, however, has led to their persistence in the environment, bioaccumulation in food chains, and association with a range of adverse health effects in humans and wildlife.[2][3] Consequently, the accurate monitoring of specific PCB congeners in environmental and biological matrices is of paramount importance for regulatory compliance, risk assessment, and toxicological research.

This technical guide focuses on the application of PCB 173 (2,2',3,3',4,4',5-Heptachlorobiphenyl) as a certified reference material (CRM). As a Senior Application Scientist, this guide is designed to provide researchers, scientists, and drug development professionals with a comprehensive understanding of not just the "how," but also the "why" behind the

analytical protocols involving this crucial standard. We will delve into the unique properties of PCB 173, its role in ensuring data integrity, and provide detailed methodologies for its application in various analytical workflows.

The Signature of a Standard: Why PCB 173?

The selection of a specific congener as a certified reference material is a meticulous process. PCB 173 is frequently chosen for several key reasons that enhance its utility as a reliable benchmark in complex analytical procedures.

- **Chemical Stability and Persistence:** As a heptachlorobiphenyl, PCB 173 exhibits a high degree of chlorination, rendering it resistant to environmental and metabolic degradation. This intrinsic stability ensures its integrity as a standard throughout the analytical process.
- **Presence in Environmental and Biological Samples:** While not one of the most abundant congeners, PCB 173 is consistently detected in various environmental matrices and human tissues, making it a relevant target for monitoring studies.
- **Elution Characteristics in Gas Chromatography:** In gas chromatography (GC) systems, PCB 173 has a retention time that allows for good separation from many other PCB congeners, minimizing the risk of co-elution and ensuring accurate quantification.
- **Availability in High Purity:** Reputable suppliers, such as AccuStandard, synthesize all 209 PCB congeners to a high purity (often >99%), which is a prerequisite for a reliable certified reference material.^[1]

These characteristics make PCB 173 an ideal candidate for use as both a calibration standard and, in its isotopically labeled form (e.g., ¹³C-PCB 173), as a surrogate or internal standard to correct for variations in sample preparation and analysis.^[4]

Physicochemical Properties of PCB 173

A thorough understanding of the physicochemical properties of a reference standard is fundamental to interpreting its behavior during extraction, cleanup, and analysis.

Property	Value	Source
IUPAC Name	2,2',3,3',4,4',5-Heptachlorobiphenyl	[2]
CAS Number	35065-30-6	[2]
Molecular Formula	C ₁₂ H ₃ Cl ₇	[2]
Molecular Weight	395.3 g/mol	[2]
Melting Point	-107.3 °C (conflicting data exists)	[5]
Log K _{ow} (Octanol-Water Partition Coefficient)	7.9	[2]

The high Log K_{ow} value indicates a strong affinity for lipids and organic matter, explaining its bioaccumulation in fatty tissues and its persistence in soil and sediment.

Core Applications of PCB 173 Certified Reference Standards

The primary application of PCB 173 CRM is to ensure the accuracy and reliability of analytical measurements for PCB congeners. This is achieved through its use in various quality control and calibration procedures.

Calibration Standard

A solution of native (unlabeled) PCB 173 of a certified concentration is used to create a calibration curve. This curve plots the instrument's response to known concentrations of the analyte, allowing for the quantification of PCB 173 in unknown samples.

Surrogate Standard

In this application, a known amount of isotopically labeled PCB 173 (e.g., ¹³C₁₂-PCB 173) is added to each sample, blank, and quality control sample before extraction. The recovery of the labeled surrogate is then measured to assess the efficiency of the entire sample preparation

and analysis process for that specific sample. This is a cornerstone of robust analytical methods like EPA Method 1668C.[6]

Internal Standard

Similar to a surrogate, an internal standard is a known amount of a labeled compound added to the sample extract just before instrumental analysis. It is used to correct for variations in instrument performance and injection volume. The use of a ^{13}C -labeled internal standard is considered superior to deuterated standards as it has the same retention time and response factor as the native analyte and is not prone to isotopic exchange.[7]

Experimental Protocols: From Sample to Data

The following protocols provide detailed, step-by-step methodologies for the analysis of PCB congeners, with a focus on the integral role of the PCB 173 certified reference standard. These protocols are based on established methods such as U.S. EPA Method 1668C, which is a high-resolution gas chromatography/high-resolution mass spectrometry (HRGC/HRMS) method for the determination of chlorinated biphenyl congeners in various matrices.[6]

Protocol 1: Analysis of PCB Congeners in Sediment

This protocol outlines the key steps for the extraction, cleanup, and analysis of PCB congeners in sediment samples, incorporating the use of PCB 173 CRM.

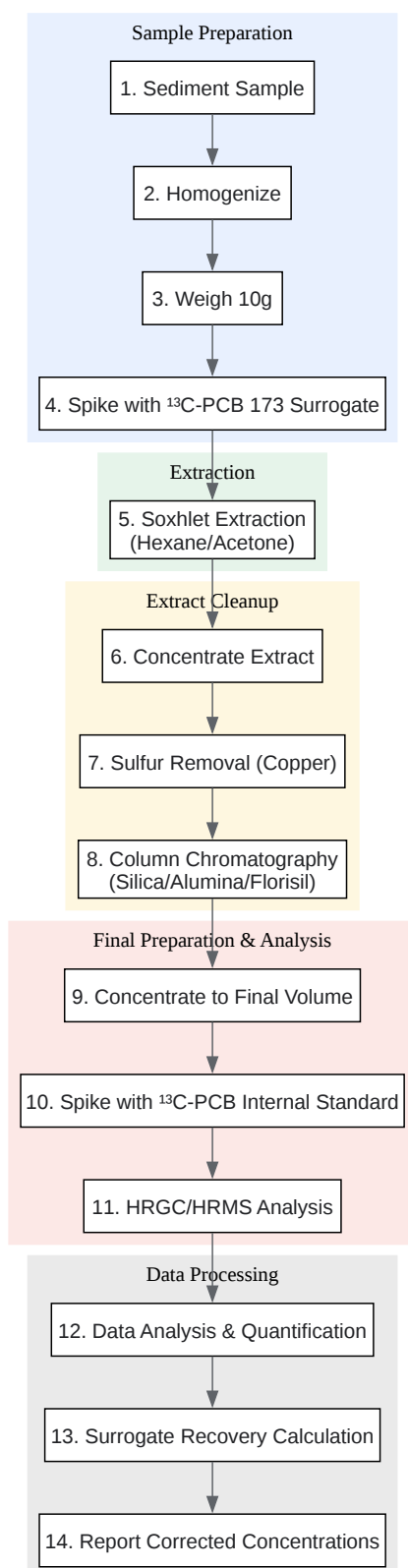
1. Sample Preparation and Spiking:
 - a. Homogenize the sediment sample to ensure uniformity.
 - b. Weigh approximately 10 grams of the homogenized sediment into an extraction thimble. c. Fortify the sample with a known amount of a certified ^{13}C -labeled PCB surrogate solution, which includes $^{13}\text{C}_{12}$ -PCB 173. This step is critical for determining the method's recovery efficiency. d. Prepare a method blank and a laboratory control sample (LCS) in the same manner.
2. Extraction:
 - a. Perform Soxhlet extraction for 16-24 hours using a suitable solvent mixture, such as hexane/acetone (1:1 v/v). This exhaustive extraction is necessary to remove the lipophilic PCBs from the sediment matrix.[8]
 - b. Alternatively, Pressurized Fluid Extraction (PFE) or Accelerated Solvent Extraction (ASE) can be used to reduce extraction time and solvent consumption.

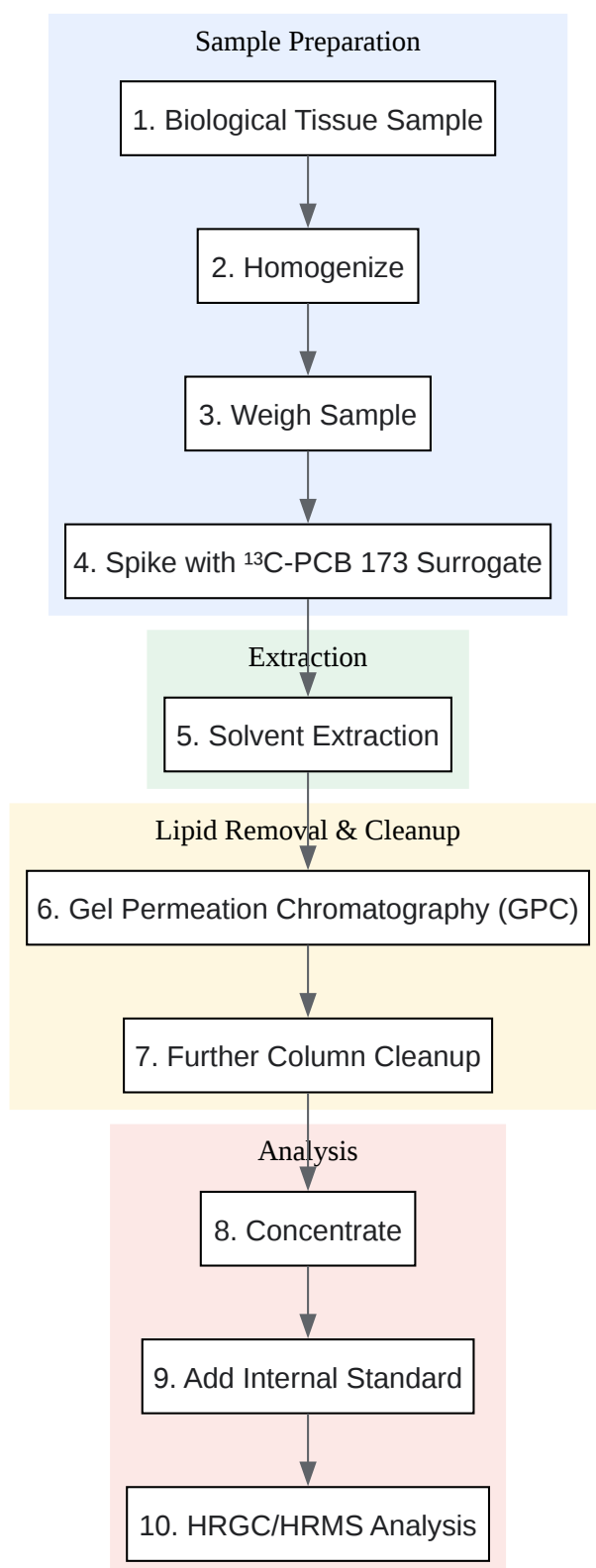
3. Extract Cleanup: a. Concentrate the extract to a small volume (e.g., 1-2 mL). b. The complex nature of sediment requires a multi-step cleanup process to remove interfering compounds. This typically involves: i. Sulfur Removal: Treatment with copper powder or columns to remove elemental sulfur. ii. Acid/Base Partitioning: To remove acidic and basic interferences. iii. Column Chromatography: Using adsorbents like silica gel, alumina, and Florisil to separate PCBs from other organic compounds.[8] The choice of adsorbents and elution solvents is critical for isolating the PCB fraction.

4. Concentration and Internal Standard Spiking: a. Concentrate the cleaned extract to a final volume of approximately 10-20 μL . b. Just prior to instrumental analysis, add a known amount of a ^{13}C -labeled PCB internal standard solution, which may also contain $^{13}\text{C}_{12}$ -PCB 173, to the final extract.

5. Instrumental Analysis (HRGC/HRMS): a. Analyze the extract using a high-resolution gas chromatograph coupled to a high-resolution mass spectrometer (HRGC/HRMS). b. The HRGC separates the individual PCB congeners based on their boiling points and interaction with the capillary column. c. The HRMS provides highly selective and sensitive detection, allowing for the differentiation of PCB congeners from matrix interferences. d. Monitor for the specific ions corresponding to native PCB 173 and its ^{13}C -labeled counterpart.

6. Data Analysis and Quantification: a. Identify PCB 173 based on its retention time and the presence of its characteristic ions. b. Quantify the concentration of native PCB 173 in the sample by comparing its response to the calibration curve. c. Calculate the recovery of the $^{13}\text{C}_{12}$ -PCB 173 surrogate standard. This recovery percentage is used to correct the final concentration of all target PCB congeners in the sample, thus accounting for any losses during the sample preparation process.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. accustandard.com](https://www.accustandard.com) [[accustandard.com](https://www.accustandard.com)]
- [2. Pcb 170 | C12H3Cl7 | CID 37037 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/PCB-170) [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/compound/PCB-170)]
- [3. eurofinsus.com](https://www.eurofinsus.com) [[eurofinsus.com](https://www.eurofinsus.com)]
- [4. Advantages of using biologically generated 13C-labelled multiple internal standards for stable isotope-assisted LC-MS-based lipidomics - PubMed](https://pubmed.ncbi.nlm.nih.gov/37037/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/37037/)]
- [5. accustandard.com](https://www.accustandard.com) [[accustandard.com](https://www.accustandard.com)]
- [6. epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- [7. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [8. atsdr.cdc.gov](https://www.atsdr.cdc.gov) [[atsdr.cdc.gov](https://www.atsdr.cdc.gov)]
- To cite this document: BenchChem. [Application of PCB 173 Certified Reference Standards: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585785/docs#application-of-pcb-173-certified-reference-standards-a-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)